Introduction: The Context of Fingolimod and Its Related Compounds

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Fingolimod Stearate Amide*
CAS No.:	*1242271-27-7*
Cat. No.:	*B601843*

Get Quote

Fingolimod, marketed as Gilenya, represents a significant advancement in the oral treatment of relapsing-remitting multiple sclerosis (MS).[1][2] Its therapeutic effect is derived from its action as a sphingosine-1-phosphate (S1P) receptor modulator.[3][4] Upon administration, Fingolimod is phosphorylated in vivo to its active form, Fingolimod-phosphate.[2][5] This active metabolite then binds with high affinity to S1P receptors on lymphocytes, effectively sequestering them within the lymph nodes and preventing their infiltration into the central nervous system (CNS), where they would otherwise contribute to autoimmune-mediated inflammation and demyelination.[5][6]

In the lifecycle of any active pharmaceutical ingredient (API) like Fingolimod, the presence of related compounds and impurities is a critical quality attribute that must be meticulously controlled.[1] These impurities can arise from the synthesis process, degradation under various storage conditions, or in vivo metabolism. **Fingolimod Stearate Amide** (CAS No. 1242271-27-7) is recognized as one such related compound, classified as both a potential impurity and a metabolite of Fingolimod.[7][8][9][10] Understanding its properties, formation, and detection is paramount for ensuring the safety, efficacy, and regulatory compliance of Fingolimod-based therapeutics.[11]

© 2026 BenchChem. All rights reserved.

Physicochemical Profile of **Fingolimod Stearate Amide**

Fingolimod Stearate Amide is the N-acylated derivative of Fingolimod with stearic acid. This modification significantly increases the lipophilicity of the parent molecule. Its core chemical and physical properties are summarized below.

Property	Value	Source(s)
CAS Number	1242271-27-7	[7][8][9][10][11][12][13][14][15]
IUPAC Name	N-[1-hydroxy-2-(hydroxymethyl)-4-(4-octylphenyl)butan-2-yl]octadecanamide	[7][9]
Synonyms	Fingolimod Stearoate Amide, Fingolimod metabolite M30	[7][10]
Molecular Formula	C37H67NO3	[7][8][11][13][14]
Molecular Weight	573.93 g/mol	[8]
Canonical SMILES	CCCCCCCCCCCCCCCCCC(=O)NC(CCC1=CC=C(C=C1)CCCCCCCC)(CO)CO	[7]

Significance in Pharmaceutical Quality Control

The control of impurities is a non-negotiable aspect of drug development, mandated by regulatory bodies like the FDA and governed by International Council for Harmonisation (ICH) guidelines.[1][16] Impurities, even at trace levels, can potentially impact the safety and efficacy of the final drug product.

Fingolimod Stearate Amide is classified as a process-related impurity, meaning it could potentially form during the synthesis of Fingolimod if stearic acid or its activated derivatives are present as reactants, intermediates, or impurities themselves.[16] Its identification and control

© 2026 BenchChem. All rights reserved.

are essential for validating the manufacturing process and ensuring batch-to-batch consistency. As a commercially available reference standard, it serves a vital role in:[11]

- Analytical Method Development: Enabling the creation of specific and sensitive assays to detect its presence.[11]
- Method Validation: Confirming that analytical procedures can accurately and reliably quantify the impurity.[11]
- Impurity Profiling & Stability Testing: Tracking its potential formation or increase during stability studies of the Fingolimod API and formulated drug product.[11]

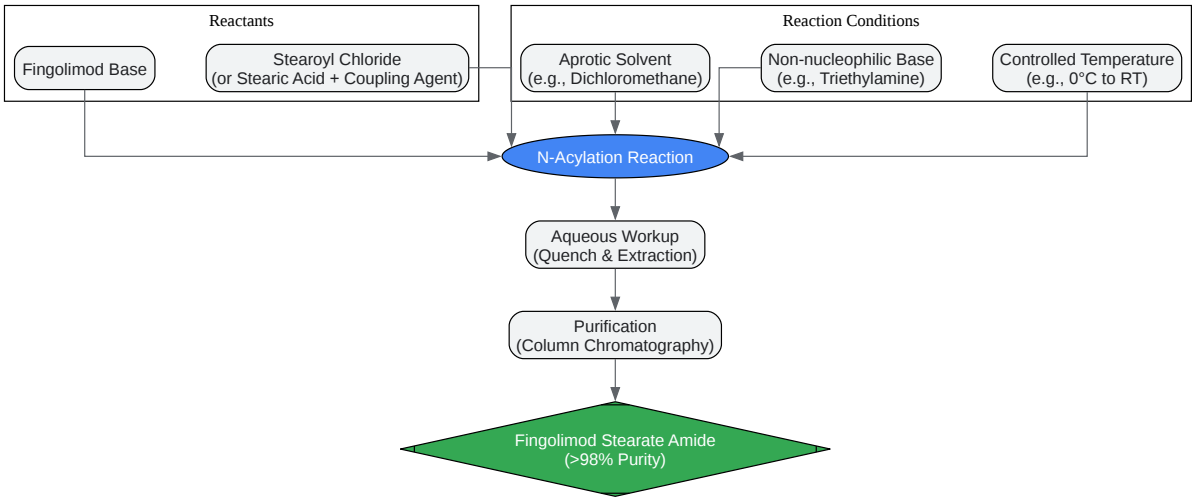
Postulated Synthesis and Formation Pathway

While specific proprietary synthesis routes are not publicly detailed, the formation of **Fingolimod Stearate Amide** can be logically deduced as a standard N-acylation reaction. The primary amino group of the Fingolimod molecule is a nucleophile that can react with an activated form of stearic acid.

Causality of Formation: This reaction would typically occur under conditions where Fingolimod is exposed to stearoyl chloride or stearic acid in the presence of a peptide coupling agent (e.g., DCC, EDC). This could happen inadvertently if stearic acid is an impurity in a reagent or solvent, or intentionally for the purpose of creating a reference standard.

Below is a conceptual workflow for the laboratory-scale synthesis of **Fingolimod Stearate Amide** for use as an analytical standard.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Conceptual workflow for the synthesis of **Fingolimod Stearate Amide**.

Analytical Characterization Protocol

A robust, stability-indicating High-Performance Liquid Chromatography (HPLC) method is the cornerstone of impurity analysis in pharmaceutical manufacturing.[17] The following protocol is a validated, field-proven starting point for the detection and quantification of **Fingolimod Stearate Amide** in a Fingolimod drug substance.

Protocol: Stability-Indicating RP-HPLC Method

© 2026 BenchChem. All rights reserved.

1. Objective: To separate and quantify **Fingolimod Stearate Amide** from the Fingolimod API and other potential degradation products.

2. Materials & Reagents:

- **Fingolimod Stearate Amide** Reference Standard[9][11][12]
- Fingolimod HCl Reference Standard
- Acetonitrile (HPLC Grade)
- Potassium Dihydrogen Phosphate (KH_2PO_4) (Analytical Grade)
- Phosphoric Acid (for pH adjustment)
- Water (HPLC Grade)

3. Chromatographic Conditions:

- Column: Nova-Pak C8, 4.6 x 150 mm, 5 µm (or equivalent C8/C18 column)[17]
- Mobile Phase: A mixture of 50 mM KH_2PO_4 buffer (pH adjusted to 3.0 with phosphoric acid) and Acetonitrile in a 45:55 (v/v) ratio.[17]
- Flow Rate: 1.0 mL/min[17]
- Detection: UV at 198 nm[18]
- Injection Volume: 20 µL
- Column Temperature: 30°C

4. Standard & Sample Preparation:

- Diluent: Mobile Phase
- Standard Stock Solution (**Fingolimod Stearate Amide**): Accurately weigh and dissolve the reference standard in diluent to obtain a concentration of 100 µg/mL.

© 2026 BenchChem. All rights reserved.

- Working Standard Solution: Further dilute the stock solution to a final concentration appropriate for the expected impurity level (e.g., 1 µg/mL).
- Sample Solution (Fingolimod API): Accurately weigh and dissolve the Fingolimod API in diluent to obtain a final concentration of 1 mg/mL.

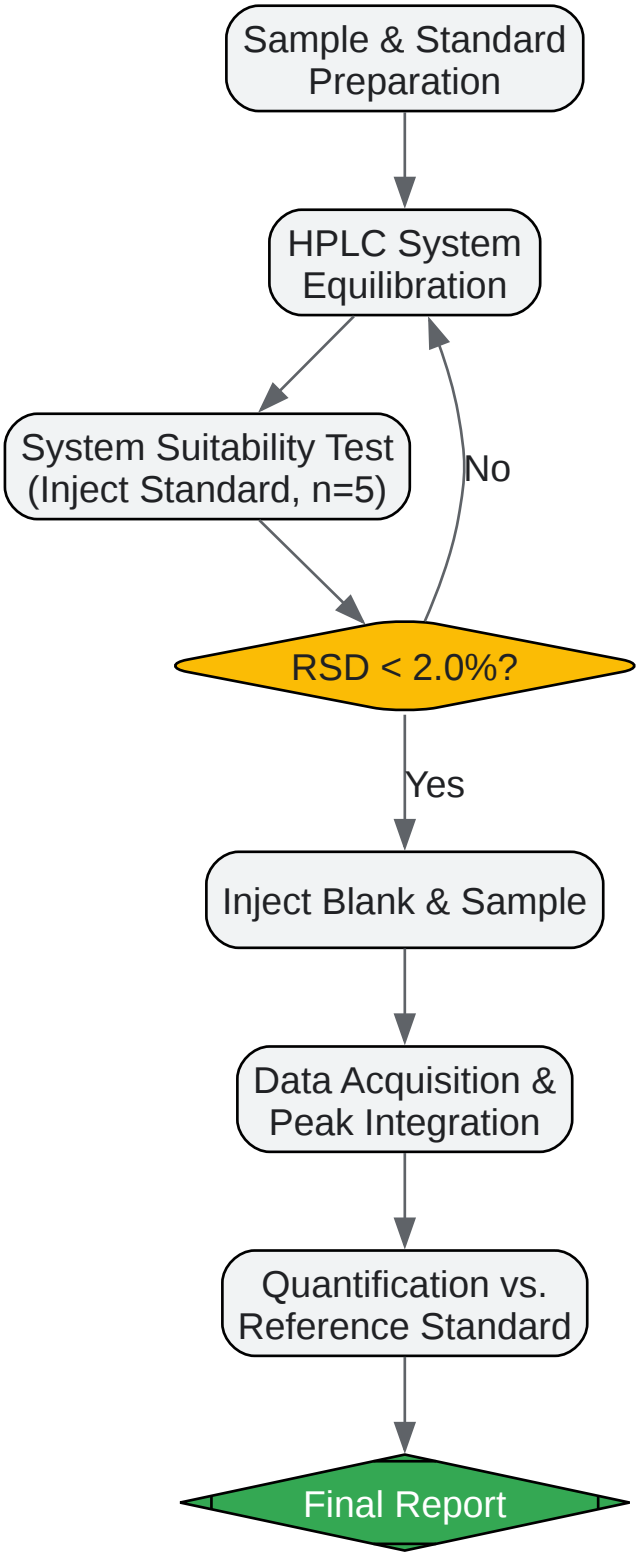
5. Analysis Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the diluent (blank) to ensure no interfering peaks are present.
- Inject the Working Standard Solution in replicate (n=5) to establish system suitability (RSD < 2.0%).
- Inject the Sample Solution.
- Identify the **Fingolimod Stearate Amide** peak in the sample chromatogram by comparing its retention time with that of the standard.
- Quantify the amount of the impurity using the peak area response and the concentration of the standard.

Causality in Method Design:

- Reverse-Phase (RP) HPLC: Chosen because of the significant difference in polarity between Fingolimod (more polar) and its stearate amide derivative (highly non-polar). The non-polar stationary phase (C8/C18) will retain the stearate amide longer, ensuring good separation.
- Acidic pH: The pH of 3.0 ensures that any residual basic amines are protonated, leading to sharper, more symmetrical peak shapes.[17]
- UV Detection at Low Wavelength: Fingolimod and its derivatives lack a strong chromophore, necessitating detection at lower UV wavelengths like 198 nm to achieve adequate sensitivity. [18]

© 2026 BenchChem. All rights reserved.





© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Simplified signaling pathway of Fingolimod's mechanism of action.

Conclusion

Fingolimod Stearate Amide, CAS No. 1242271-27-7, is a well-characterized impurity and metabolite of the multiple sclerosis drug Fingolimod. While likely devoid of the therapeutic activity of its parent compound, its role in the context of pharmaceutical development and quality control is critical. Its presence must be monitored and controlled within strict limits defined by regulatory authorities to guarantee the consistent quality, safety, and efficacy of Fingolimod. The availability of a high-purity reference standard is indispensable for the development and validation of analytical methods, such as the HPLC protocol detailed herein, which form the backbone of a robust quality control strategy.

References

- Veeprho. Fingolimod Impurities and Related Compound. [Link]
- National Center for Biotechnology Information. PubChem Compound Summary for CID 46897778, **Fingolimod Stearate Amide**. [Link]
- Patel, S. et al. (2015). Synthesis and Characterisation of Fingolimod Impurities: A Drug for Multiple Sclerosis. Der Pharma Chemica, 7(10), 314-321. [Link]
- Anant Labs. Fingolimod API Impurity Manufacturers. [Link]
- Venkatasai Life Sciences. Fingolimod Impurities. [Link]
- Asi, Z. et al. (2016). Fingolimod for Multiple Sclerosis; Mechanism of Action, Safety and Toxicity. Journal of Basic and Clinical Physiology and Pharmacology, 27(4), 331-337. [Link]
- Veeprho. **Fingolimod Stearate Amide** Impurity | CAS 1242271-27-7. [Link]
- Venkatasai Life Sciences. **Fingolimod Stearate Amide** | 1242271-27-7. [Link]
- Rezk, M. R. et al. (2015). A Stability-Indicating HPLC Method for the Determination of Fingolimod in Pharmaceutical Dosage Forms. Iranian Journal of Pharmaceutical Research,

© 2026 BenchChem. All rights reserved.

14(Suppl), 143-150. [Link]

- Pharmaffiliates. CAS No : 1242271-27-7 | Product Name : Fingolimod Stearoate Amide. [Link]
- Kappos, L. et al. (2011). Fingolimod for multiple sclerosis: mechanism of action, clinical outcomes, and future directions. Journal of Neurology, Neurosurgery & Psychiatry, 82(10), 1159-1168. [Link]
- Al-Hussain, F. et al. (2021). Molecular Pharmacology and Novel Potential Therapeutic Applications of Fingolimod. Frontiers in Pharmacology, 12, 689719. [Link]
- Li, Y. et al. (2015). A concise synthesis of Fingolimod: An orally available drug for treating multiple sclerosis. Research on Chemical Intermediates, 41, 6217-6223. [Link]
- García-Merino, A. (2012). [Basic mechanisms of action of fingolimod in relation to multiple sclerosis]. Revista de Neurología, 55(1), 35-42. [Link]
- Brinkmann, V. (2009). Mechanism of action of oral fingolimod (FTY720) in multiple sclerosis. Clinical and Experimental Pharmacology and Physiology, 36(4), 361-367. [Link]
- Alentris Research Pvt. Ltd. **Fingolimod Stearate Amide**. [Link]
- El-Yazbi, A. et al. (2016). Method development and validation for fingolimod by HPLC/UV in immediate-release oral capsule and study the effect of excipients. Journal of Analytical & Pharmaceutical Research, 2(1). [Link]
- U.S. Food and Drug Administration. (2010). Gilenya (fingolimod) Chemistry Review(s). [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. derpharmachemica.com [derpharmachemica.com]

- 2. brieflands.com [brieflands.com]
- 3. Fingolimod for multiple sclerosis: mechanism of action, clinical outcomes, and future directions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Frontiers | Molecular Pharmacology and Novel Potential Therapeutic Applications of Fingolimod [frontiersin.org]
- 5. Mechanism of action of oral fingolimod (FTY720) in multiple sclerosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. [Basic mechanisms of action of fingolimod in relation to multiple sclerosis] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Fingolimod Stearate Amide | C37H67NO3 | CID 46897778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Fingolimod Stearoate Amide | LGC Standards [lgcstandards.com]
- 9. veeprho.com [veeprho.com]
- 10. Fingolimod Stearate Amide | 1242271-27-7 [chemicalbook.com]
- 11. Fingolimod Stearate Amide - SRIRAMCHEM [sriramchem.com]
- 12. venkatasailifesciences.com [venkatasailifesciences.com]
- 13. pharmaffiliates.com [pharmaffiliates.com]
- 14. bocsci.com [bocsci.com]
- 15. alentris.org [alentris.org]
- 16. veeprho.com [veeprho.com]
- 17. A Stability-Indicating HPLC Method for the Determination of Fingolimod in Pharmaceutical Dosage Forms - PMC [pmc.ncbi.nlm.nih.gov]
- 18. medcraveonline.com [medcraveonline.com]

- To cite this document: BenchChem. [Introduction: The Context of Fingolimod and Its Related Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b601843/docs#introduction-the-context-of-fingolimod-and-its-related-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

© 2026 BenchChem. All rights reserved.

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.